

Synonyms for 1-Cyclopropyl-ethanone oxime

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Cyclopropyl-ethanone oxime

Cat. No.: B1310792

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An In-depth Technical Guide to **1-Cyclopropyl-ethanone oxime** for Researchers and Drug Development Professionals

This guide provides a comprehensive overview of **1-Cyclopropyl-ethanone oxime**, a valuable chemical intermediate. It covers its chemical identity, physical and chemical properties, detailed synthesis protocols, and its potential applications in the field of drug discovery and development.

Chemical Identity and Synonyms

1-Cyclopropyl-ethanone oxime is a chemical compound with the molecular formula C_5H_9NO . It is also known by a variety of synonyms, which are crucial for effective literature and database searches.

Table 1: Synonyms and Identifiers for **1-Cyclopropyl-ethanone oxime**

Identifier Type	Value
CAS Number	51761-72-9[1][2]
IUPAC Name	(NE)-N-(1-cyclopropylethylidene)hydroxylamine[3]
Common Synonyms	Cyclopropyl methyl ketoxime[2][4]
Acetylcyclopropane oxime[2][4]	
Cyclopropyl methyl ketone oxime[2][4]	
1-Cyclopropylethanone oxime[2][4]	
cyclopropylethan-1-one oxime[1]	
Molecular Formula	C ₅ H ₉ NO[1][2]
InChI	InChI=1S/C5H9NO/c1-4(6-7)5-2-3-5/h5,7H,2-3H2,1H3[1][2]
InChIKey	HTMLLPBZMWBCDN-UHFFFAOYSA-N[1][2]
SMILES	CC(=NO)C1CC1[2]

Physicochemical Properties

Understanding the physicochemical properties of **1-Cyclopropyl-ethanone oxime** is essential for its handling, storage, and application in chemical synthesis.

Table 2: Physicochemical Properties of **1-Cyclopropyl-ethanone oxime**

Property	Value
Molecular Weight	99.13 g/mol [3]
Melting Point	38-40 °C[2]
Boiling Point	90-92 °C at 20 Torr[2]
Topological Polar Surface Area	32.6 Å²[3]
Hydrogen Bond Donor Count	1[3]
Hydrogen Bond Acceptor Count	2[3]
Rotatable Bond Count	1[3]
XLogP3-AA	0.7[3]

Synthesis of 1-Cyclopropyl-ethanone oxime

The most common and straightforward method for the synthesis of **1-Cyclopropyl-ethanone oxime** is the reaction of the corresponding ketone, 1-cyclopropylethanone (also known as cyclopropyl methyl ketone), with hydroxylamine. Several protocols exist for this type of transformation, often with variations in solvent, base, and reaction conditions. Below is a representative experimental protocol adapted from general procedures for oxime synthesis.[5][6][7][8]

Experimental Protocol: Synthesis from 1-Cyclopropylethanone

This protocol details the synthesis of **1-Cyclopropyl-ethanone oxime** from 1-cyclopropylethanone and hydroxylamine hydrochloride.

Materials:

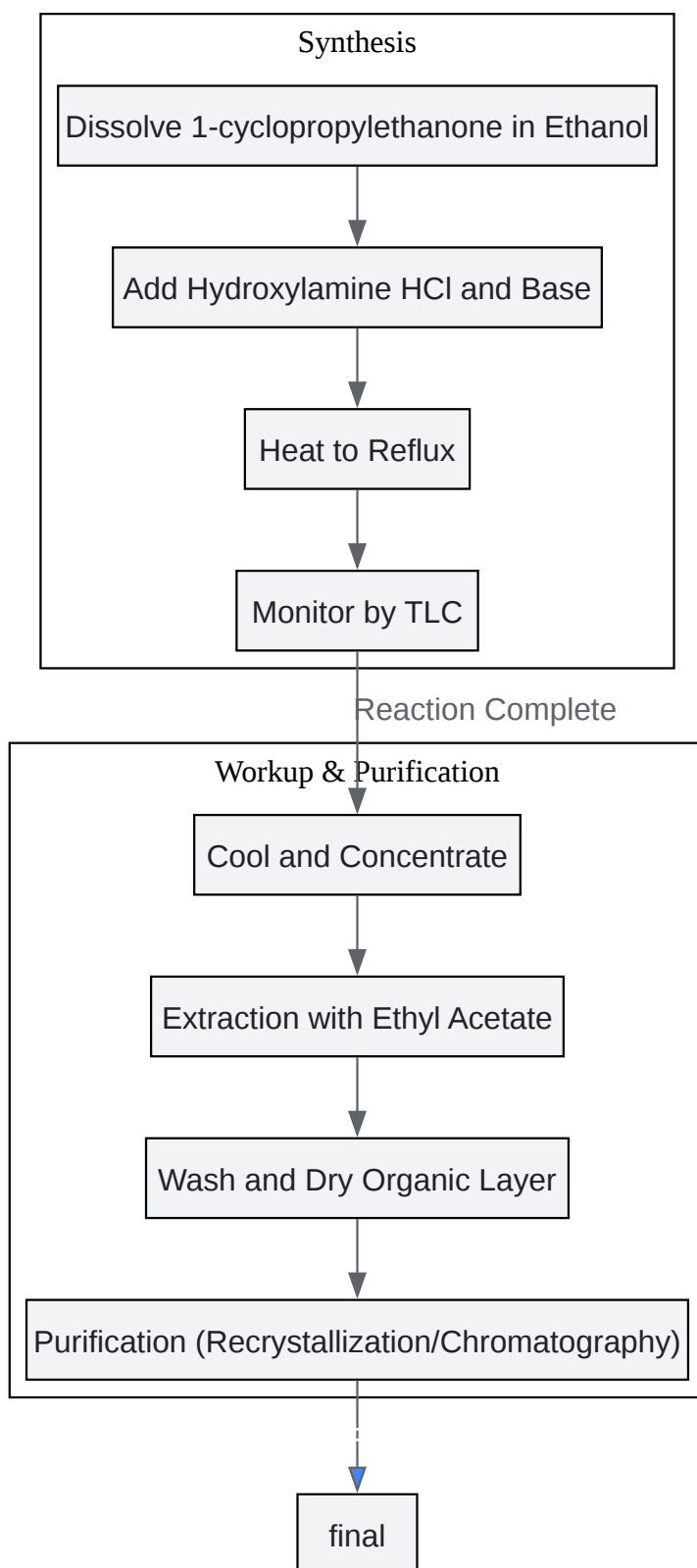
- 1-Cyclopropylethanone
- Hydroxylamine hydrochloride (NH₂OH·HCl)
- Pyridine or Sodium Carbonate (Na₂CO₃)

- Ethanol or a water-ethanol mixture
- Ethyl acetate
- 1 M Hydrochloric acid (for workup with pyridine)
- Water
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)

Procedure:

- **Reaction Setup:** In a round-bottomed flask equipped with a magnetic stirrer and a reflux condenser, dissolve 1-cyclopropylethanone (1 equivalent) in ethanol.
- **Addition of Reagents:** To the stirred solution, add hydroxylamine hydrochloride (1.05-1.2 equivalents) and a base such as pyridine (used as a solvent) or sodium carbonate (3 equivalents) to neutralize the HCl released during the reaction.
- **Reaction:** Heat the mixture to reflux (or stir at room temperature, depending on the chosen procedure) and monitor the reaction progress by Thin Layer Chromatography (TLC).^[9]
- **Workup (Pyridine procedure):** Once the reaction is complete, cool the mixture to room temperature and remove the pyridine under reduced pressure. To the residue, add ethyl acetate and 1 M aqueous HCl. Separate the organic layer, wash with brine, dry over anhydrous MgSO_4 , and concentrate in vacuo.^[9]
- **Workup (Sodium Carbonate procedure):** After the reaction is complete, add water to the reaction mixture and filter the solid product. If the product is an oil, extract with ethyl acetate. The combined organic layers are then dried over anhydrous CaCl_2 and the solvent is evaporated.^[7]
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent (e.g., a mixture of hexane and ethyl acetate) or by column chromatography on silica gel.

The following diagram illustrates the general workflow for the synthesis and purification of **1-Cyclopropyl-ethanone oxime**.



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Synthesis and Purification Workflow

Characterization

The identity and purity of synthesized **1-Cyclopropyl-ethanone oxime** are confirmed through various spectroscopic techniques.

Table 3: Spectroscopic Data for **1-Cyclopropyl-ethanone oxime**

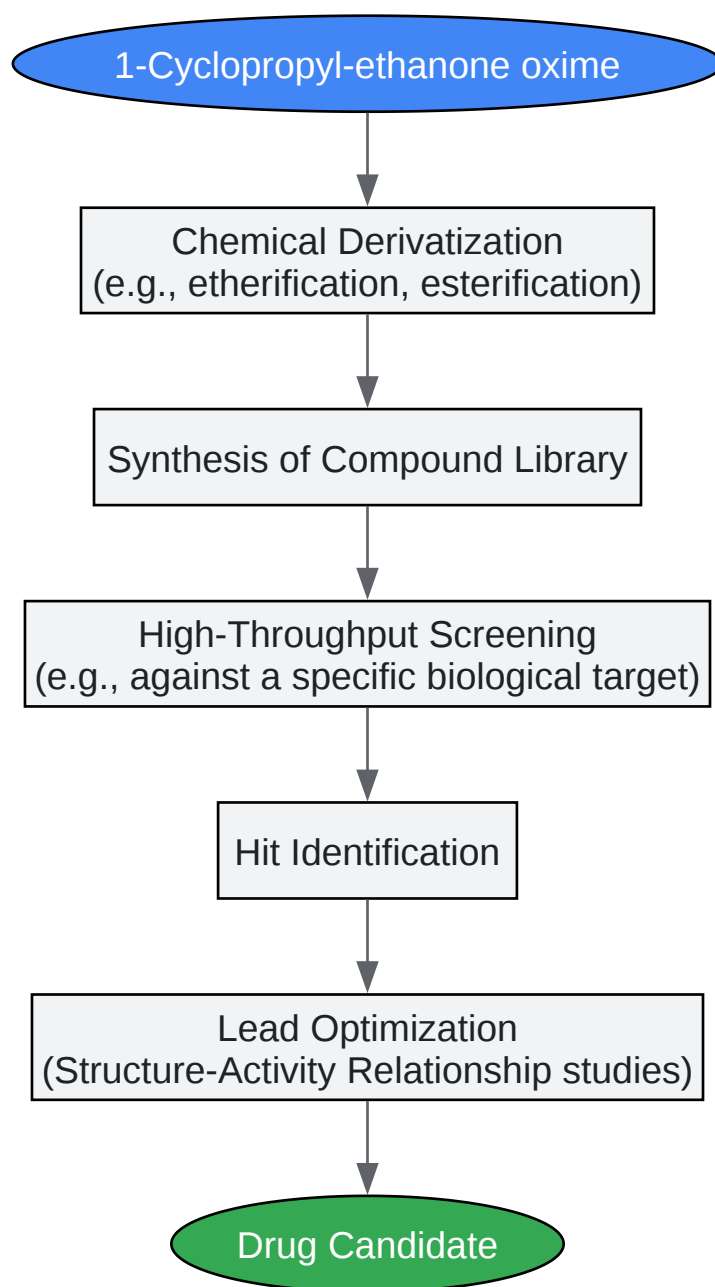
Technique	Expected Characteristics
^{13}C NMR	Data available, but specific shifts not detailed in general databases.[3]
Mass Spectrometry (GC-MS)	Molecular ion peak corresponding to the molecular weight (99.13 g/mol) and characteristic fragmentation pattern.[1][3]
Infrared (IR) Spectroscopy	Characteristic bands for O-H stretching ($\sim 3600\text{ cm}^{-1}$), C=N stretching ($\sim 1665\text{ cm}^{-1}$), and N-O stretching ($\sim 945\text{ cm}^{-1}$).[10] These are general values for oximes.

Applications in Drug Development

While **1-Cyclopropyl-ethanone oxime** itself is not known to have direct biological activity or involvement in specific signaling pathways, its structural motifs—the oxime and the cyclopropyl group—are of significant interest in medicinal chemistry. Oxime derivatives are known for their diverse biological activities, including antimicrobial, anti-inflammatory, and anticancer properties.[11] The cyclopropyl group is a well-established bioisostere for a variety of functional groups and is known to improve metabolic stability, binding affinity, and potency of drug candidates.[12]

A notable example of the application of a similar scaffold is in the development of beta-adrenergic blocking agents. Derivatives of cyclopropyl ketoximes have been synthesized and shown to possess potent biological activity, highlighting the potential of **1-Cyclopropyl-ethanone oxime** as a key building block for the synthesis of novel therapeutic agents.[13]

The following diagram illustrates the logical relationship of using **1-Cyclopropyl-ethanone oxime** as a starting material in a drug discovery program.



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Role in Drug Discovery

Conclusion

1-Cyclopropyl-ethanone oxime is a readily synthesizable compound with a unique combination of functional groups that make it an attractive starting material for medicinal chemistry campaigns. While it may not be a bioactive molecule itself, its utility as a chemical intermediate for the generation of compound libraries aimed at discovering new drugs is

significant. The detailed information on its synthesis and properties provided in this guide is intended to facilitate its use by researchers and professionals in the field of drug development.

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- To cite this document: BenchChem. [Synonyms for 1-Cyclopropyl-ethanone oxime]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1310792#synonyms-for-1-cyclopropyl-ethanone-oxime]

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